1,3-Dichloro-2,2-dimethoxypropane material safety data sheet (MSDS)

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Compound of Interest	
Compound Name:	*1,3-Dichloro-2,2-dimethoxypropane*
CAS No.:	*6626-57-9*
Cat. No.:	*B1295575*

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Technical Guide: 1,3-Dichloro-2,2-dimethoxypropane

The "Masked" Electrophile: Safety, Handling, and Synthetic Utility

CAS: 6626-57-9 | Formula: $C_5H_{10}Cl_2O_2$ | Mol.[1][2][3][4][5] Weight: 173.04 g/mol

Part 1: Executive Summary & Strategic Utility

1,3-Dichloro-2,2-dimethoxypropane (DCDMP) serves a critical role in organic synthesis as a masked surrogate for 1,3-dichloroacetone. While 1,3-dichloroacetone is a potent lachrymator, blistering agent, and unstable liquid, DCDMP is a crystalline solid that offers significantly improved handling characteristics and shelf stability.

However, this stability is conditional. DCDMP is an acetal (ketal); in the presence of moisture and Brønsted acids, it undergoes rapid hydrolysis to release the highly toxic parent ketone.

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This guide treats DCDMP not just as a reagent, but as a conditional hazard—safe when dry, dangerous when wet.

Part 2: Physicochemical Profiling & Identity

Unlike its non-chlorinated analog (2,2-dimethoxypropane), which is a volatile liquid, DCDMP is a solid at room temperature. This phase difference is the primary safety advantage, reducing inhalation risks associated with vapor pressure.

Table 1: Critical Physicochemical Data

Property	Value	Technical Implication
Physical State	Crystalline Solid (White/Off-white)	Reduced inhalation risk compared to liquid lachrymators.[6]
Melting Point	81.5 °C	Requires solid handling protocols (weighing boats, anti-static).
Boiling Point	~194 °C (Predicted)	Low volatility at ambient temperature.
Density	~1.18 g/cm³	Higher density than water; sinks if insoluble.
Solubility	Soluble in MeOH, DCM, THF	Compatible with standard organic synthesis solvents.
Stability	Moisture Sensitive	CRITICAL: Hydrolyzes in acidic aqueous media.

Part 3: The Hazard Matrix (The "Trojan Horse" Effect)

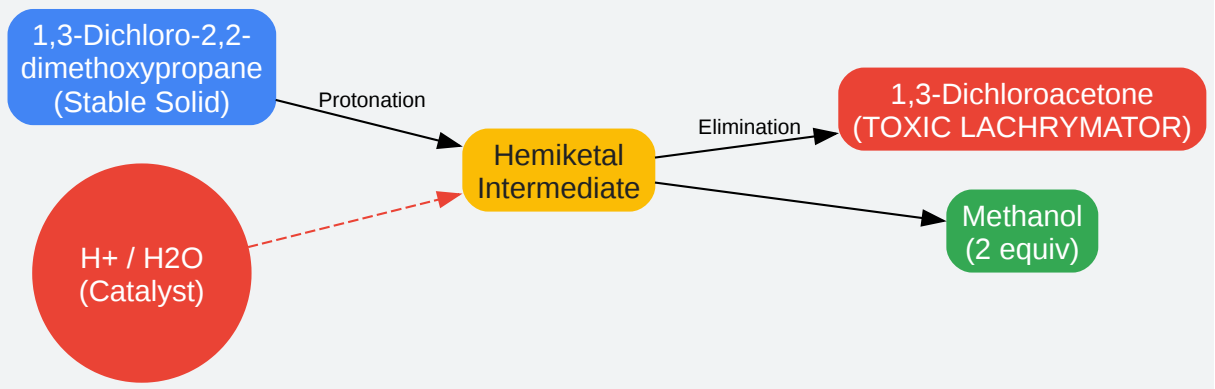
Standard MSDS documents often classify DCDMP as an Irritant (GHS07). However, this classification understates the risk. The true danger lies in its hydrolytic instability.

The Mechanism of Hazard: Upon contact with acidic moisture (e.g., humidity in the presence of trace acid vapors, or gastric acid if ingested), DCDMP reverts to 1,3-Dichloroacetone, a severe alkylating agent.

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Diagram 1: The Hydrolytic Hazard Pathway

This diagram illustrates the chemical reversion from the stable ketal to the toxic lachrymator.



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Caption: Acid-catalyzed hydrolysis converts safe DCDMP into toxic 1,3-dichloroacetone.

Toxicological Implications:

- Alkylating Potential: The bis-chloromethyl moiety is a bifunctional electrophile. It can cross-link DNA or proteins (cysteine residues), posing potential mutagenic risks similar to nitrogen mustards.
- Lachrymatory Effect: If the solid smells strongly pungent, hydrolysis has occurred. The parent ketone attacks corneal nerve endings (TRPA1 channels).

Part 4: Strategic Handling & Storage Protocols

To maintain the "safety advantage" of DCDMP, researchers must prevent premature deprotection.

Protocol A: Storage & Maintenance

- Desiccation: Store under an inert atmosphere (Argon/Nitrogen) in a desiccator.

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- Acid Segregation: Do not store in the same secondary container as volatile acids (HCl, Acetic Acid). Acid fumes will catalyze surface hydrolysis, turning the white solid into a weeping, lachrymatory slush.
- Cold Storage: While stable at room temperature, storage at 2–8°C slows spontaneous hydrolysis if seals are imperfect.

Protocol B: Safe Weighing & Transfer

Goal: Prevent dust generation and moisture contact.

- Engineering Controls: Handle only inside a functioning chemical fume hood.
- PPE: Double nitrile gloves, lab coat, and safety glasses. (Respirator N95/P100 required if handling open powder outside a hood).
- The "Quench" Tray: Keep a beaker of 10% aqueous Sodium Bicarbonate ($NaHCO_3$) in the hood during handling.
  - Why? If spillage occurs, the basic solution neutralizes any trace acid, preventing the autocatalytic hydrolysis to the lachrymator.

Part 5: Synthesis & Deprotection (Application Guide)

DCDMP is often used to build heterocycles (e.g., thiazoles, imidazoles) or to introduce a 3-carbon bridge.

Workflow: Controlled Deprotection

When the ketone form is required for reaction, generate it in situ to avoid handling the isolated toxic liquid.

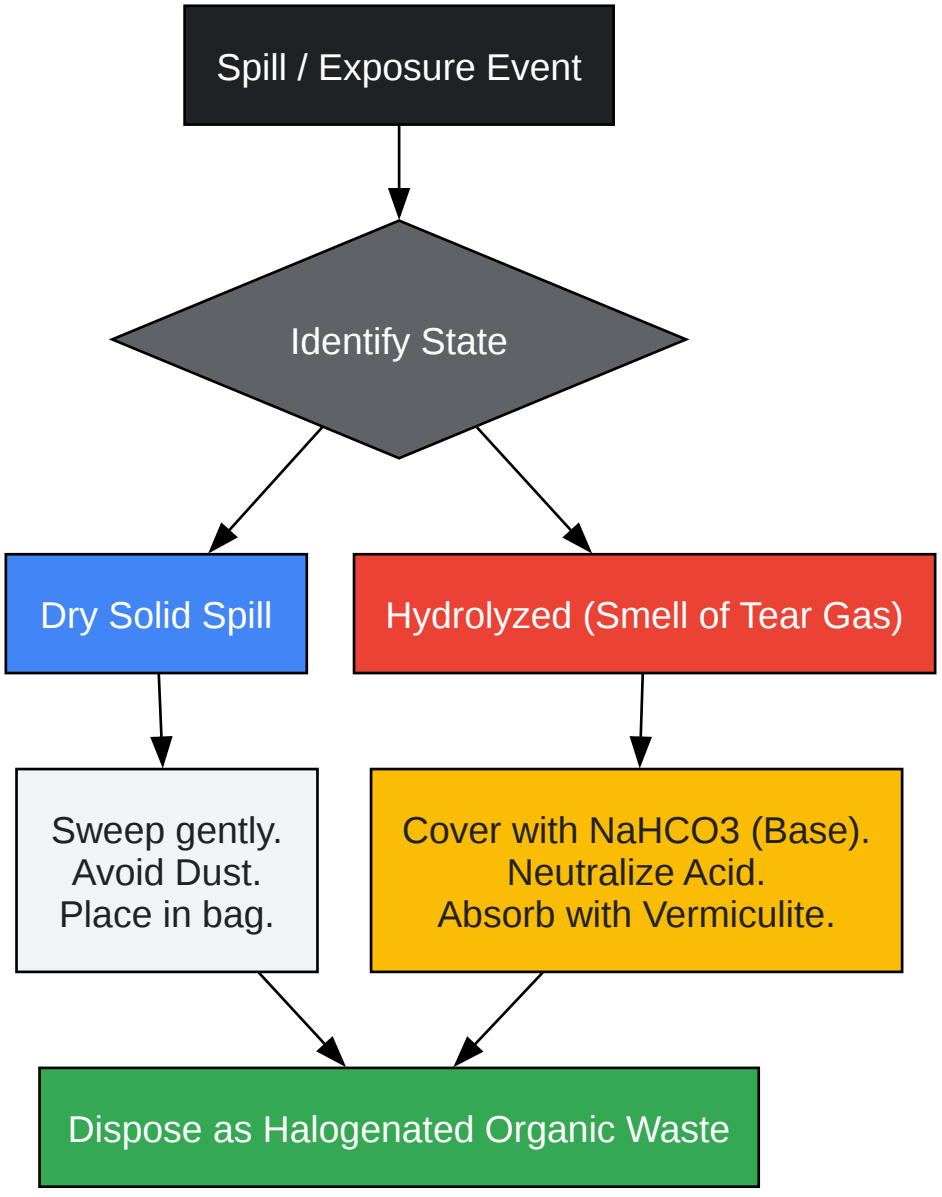
- Dissolution: Dissolve DCDMP in the reaction solvent (e.g., THF or DCM).
- Activation: Add the acid catalyst (e.g., p-TsOH or aqueous HCl) only when the nucleophile is present or immediately prior to use.
- Monitoring: Use TLC (silica).[4]

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- DCDMP: Higher R_f (less polar).
- Ketone:[2][7] Lower R_f (more polar, often streaks).
- Visualization: $KMnO_4$ stain (ketone oxidizes/stains active methylene).

Diagram 2: Emergency Response Logic

Decision tree for exposure or spill scenarios.



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Caption: Protocol distinguishes between dry spills (containment) and wet spills (neutralization).

Part 6: References

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